

Technical Guide: Properties and Synthesis of Bromoethyl-Substituted Oxepines

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Compound of Interest

Compound Name: 4-(2-Bromoethyl)oxepine

Cat. No.: B15409360

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Disclaimer: Information regarding the specific chemical compound "**4-(2-Bromoethyl)oxepine**" is not readily available in the public domain. This guide therefore focuses on the isomeric compound, 2-(2-Bromoethyl)oxepine (CAS Number: 832110-93-7), for which limited data has been found. The information provided should be considered in this context.

This technical guide provides a summary of the available chemical properties for 2-(2-Bromoethyl)oxepine and outlines a general synthetic methodology for substituted oxepines that could be adapted for its preparation. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Properties of 2-(2-Bromoethyl)oxepine

Due to the limited availability of experimental data, the following table summarizes the key computed chemical properties for 2-(2-Bromoethyl)oxepine. It is important to note that experimentally determined values for properties such as boiling and melting points are not currently available in the cited sources.

Property	Value	Source
CAS Number	832110-93-7	[1]
Molecular Formula	C ₈ H ₉ BrO	[1]
Molecular Weight	201.06 g/mol	[1]
Exact Mass	199.98400 Da	[1]
Polar Surface Area (PSA)	9.23 Å ²	[1]
LogP (calculated)	2.75540	[1]

Potential Synthesis of Substituted Oxepines: An Experimental Approach

A common and established method for the synthesis of the oxepine ring system involves the ring expansion of a corresponding 1,4-cyclohexadiene derivative. This process typically involves a three-step sequence: epoxidation, bromination, and subsequent dehydrohalogenation. The electronic nature of substituents on the starting cyclohexadiene can influence the position of substitution on the resulting oxepine ring.

General Experimental Protocol:

- **Epoxidation of 1,4-Cyclohexadiene:** The starting 1,4-cyclohexadiene derivative is dissolved in a suitable aprotic solvent, such as dichloromethane or chloroform. An epoxidizing agent, for example, meta-chloroperoxybenzoic acid (m-CPBA), is added portion-wise at a controlled temperature, typically 0 °C to room temperature. The reaction progress is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is washed with a reducing agent solution (e.g., sodium sulfite) and a mild base (e.g., sodium bicarbonate) to remove excess peroxyacid and acidic byproducts, respectively. The organic layer is then dried and the solvent removed under reduced pressure to yield the epoxide.
- **Bromination of the Epoxide:** The crude epoxide is dissolved in a solvent like carbon tetrachloride. N-Bromosuccinimide (NBS) is added, along with a radical initiator such as benzoyl peroxide or AIBN. The mixture is heated to reflux and irradiated with a light source to facilitate the bromination. The reaction is monitored by TLC. After completion, the mixture is

cooled, filtered to remove succinimide, and the solvent is evaporated to yield the dibromo-epoxide derivative.

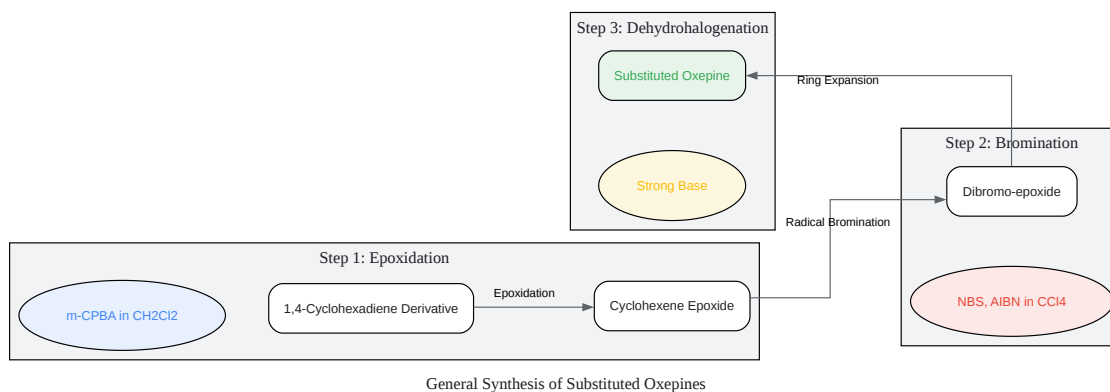
- **Dehydrohalogenation to form the Oxepine Ring:** The resulting dibromo-epoxide is dissolved in a suitable solvent and treated with a strong base to induce dehydrohalogenation and subsequent ring expansion to the oxepine. The choice of base and reaction conditions can be critical and may require optimization. Upon completion of the reaction, the mixture is worked up by extraction and purified by column chromatography to isolate the desired substituted oxepine.

Biological and Pharmacological Context

The oxepine scaffold is a recurring motif in a variety of natural products and has garnered significant interest in medicinal chemistry. Derivatives of oxepine have been reported to exhibit a broad range of biological activities. While no specific biological data for 2-(2-Bromoethyl)oxepine has been found, the general class of oxepines has been investigated for various therapeutic applications.

Experimental Workflow Diagram

The following diagram illustrates the general synthetic pathway for the preparation of substituted oxepines from 1,4-cyclohexadiene derivatives.



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References

- 1. 2-(2-bromoethyl)oxepine | CAS#:832110-93-7 | Chemsrsc [chemsrc.com]
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